

# Physical properties of 4-Bromobenzenesulfonamide

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## Compound of Interest

Compound Name: 4-Bromobenzenesulfonamide

Cat. No.: B1198654

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## An In-depth Technical Guide to the Physical Properties of 4-Bromobenzenesulfonamide

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromobenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in structured tables, details experimental methodologies for key physical property determination, and includes visualizations of experimental workflows and logical relationships to facilitate understanding.

## Chemical Identity

**4-Bromobenzenesulfonamide** is a chemical compound that serves as a metabolite of the H2-receptor antagonist, ebrotidine, and is also used as a reagent in the synthesis of various chemical complexes.<sup>[1]</sup> Its fundamental identifiers are crucial for accurate documentation and research.

Identifier	Value
IUPAC Name	4-bromobenzenesulfonamide[2][3]
CAS Number	701-34-8[1][2][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO <sub>2</sub> S[3][4][5]
Molecular Weight	236.09 g/mol [1][3][4]
SMILES	C1=CC(=CC=C1S(=O)(=O)N)Br[2][3]
InChI Key	STYQHICBPYRHQK-UHFFFAOYSA-N[1][2][5]

## Tabulated Physical Properties

The physical characteristics of **4-Bromobenzenesulfonamide** are summarized below. These properties are essential for its handling, formulation, and application in various scientific contexts.

## General and Thermal Properties

Property	Value	Source(s)
Appearance	White to Off-White/Cream Solid, Powder, or Crystals	[1][5][6]
Melting Point	163-167 °C	[1][2][4]
160-172 °C	[5]	
Boiling Point	360.7 °C (rough estimate)	[1]
pKa	9.89 ± 0.10 (Predicted)	[1]

## Solubility Profile

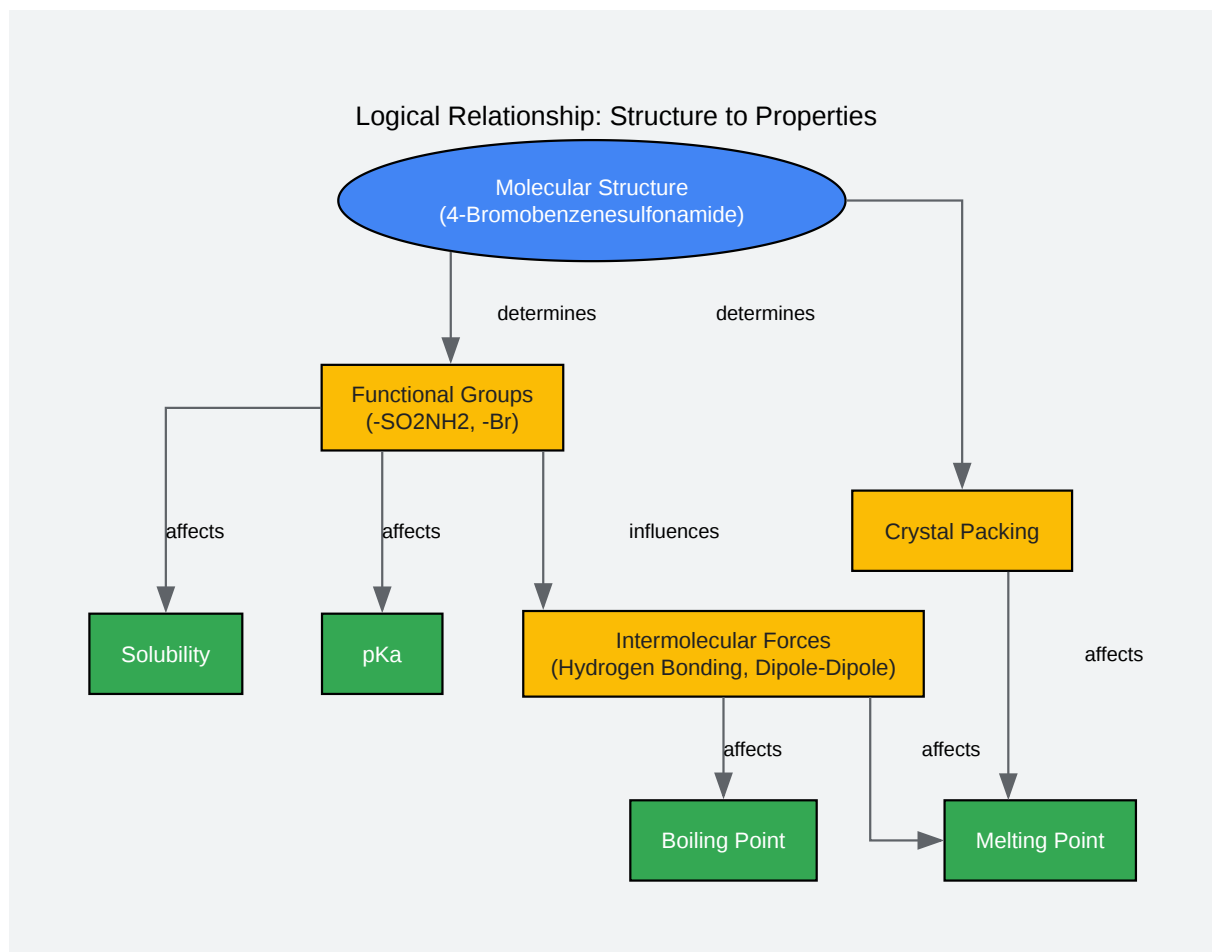
Solvent	Solubility	Temperature
Water	991.6 mg/L	15 °C[1]
DMSO	Slightly Soluble	Not Specified[1]
Methanol	Slightly Soluble	Not Specified[1]

## Estimated Physical Constants

Property	Value	Source(s)
Density	1.8000 (estimate)	[1]
Refractive Index	1.6140 (estimate)	[1]

## Structural Information

The three-dimensional arrangement of atoms in **4-Bromobenzenesulfonamide** has been elucidated through single-crystal X-ray diffraction. Crystallographic data is available in the Cambridge Structural Database (CSDC), providing precise information on bond lengths, bond angles, and crystal packing.[3][7] This information is fundamental for understanding intermolecular interactions and for computational modeling studies.

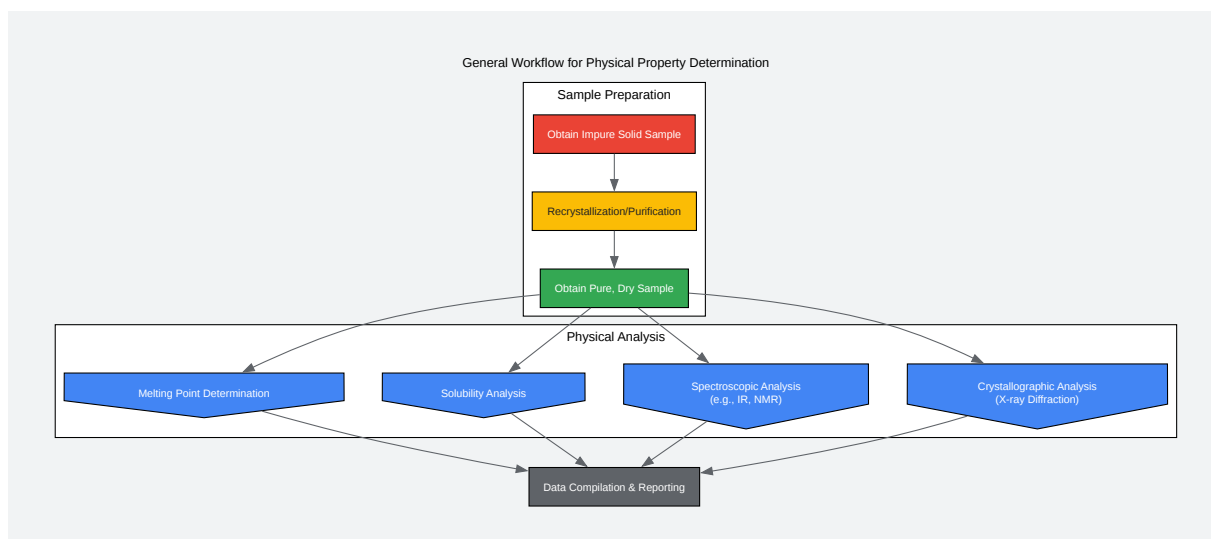


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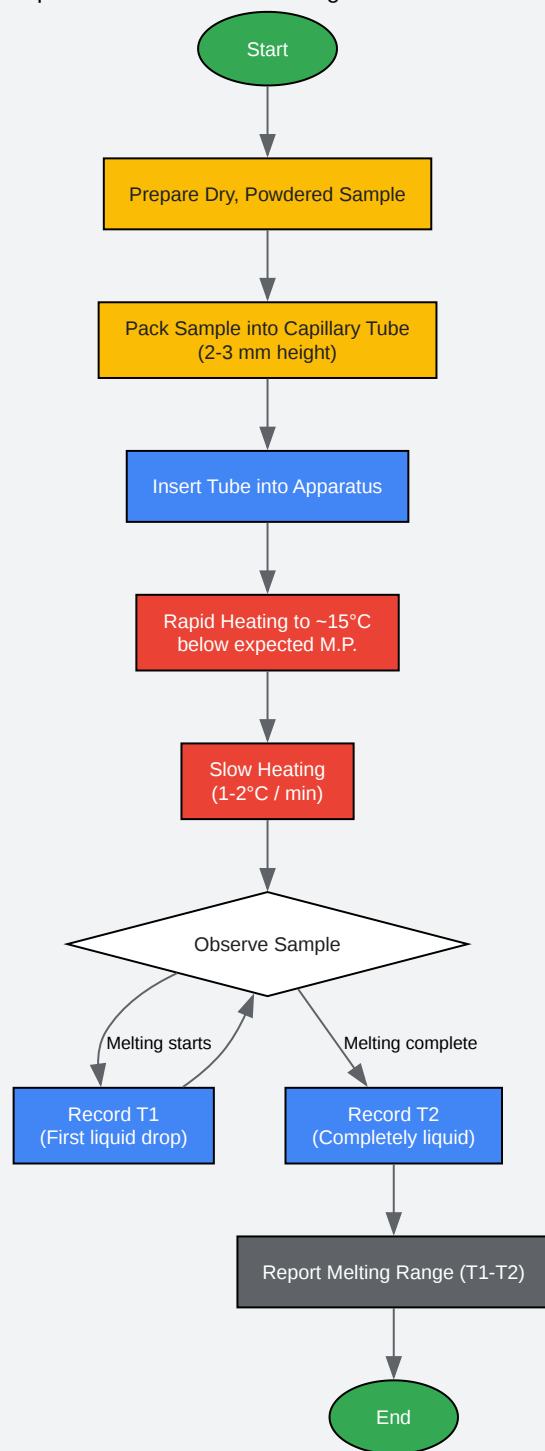
Diagram 1: Relationship between molecular structure and physical properties.

## Experimental Protocols

The determination of physical properties requires standardized experimental procedures to ensure accuracy and reproducibility. Below are detailed methodologies for key experiments.



## Experimental Workflow: Melting Point Determination

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